

Structure Elucidation of 2-Ethoxy-N-methoxybenzamide: A Comprehensive Analytical Guide

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Compound of Interest

Compound Name: 2-ethoxy-N-methoxybenzamide

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Abstract

In the development of benzamide-based therapeutics (e.g., Ethenzamide derivatives), the identification of N-alkoxy impurities and metabolites is critical for establishing safety and efficacy profiles. This guide details the structural elucidation of **2-ethoxy-N-methoxybenzamide** (C₁₀H₁₃NO₃), a secondary hydroxamic acid ether. By integrating High-Resolution Mass Spectrometry (HRMS), Nuclear Magnetic Resonance (NMR), and Infrared (IR) spectroscopy, we establish a definitive characterization workflow. This document serves as a reference standard for distinguishing N-methoxy amides from their primary amide and Weinreb amide counterparts.

Introduction & Chemical Context

The benzamide pharmacophore is ubiquitous in non-steroidal anti-inflammatory drugs (NSAIDs) and analgesic agents. 2-Ethoxybenzamide (Ethenzamide) is a well-documented analgesic.^[1] However, its N-alkoxylated derivatives, such as **2-ethoxy-N-methoxybenzamide**, often arise as synthetic byproducts (during hydroxamic acid O-alkylation) or oxidative metabolites.

Differentiating **2-ethoxy-N-methoxybenzamide** from its isomers (e.g., O-ethylsalicylhydroxamic acid methyl ester or N-methyl-2-ethoxybenzamide) requires precise spectroscopic evidence. The presence of the N-methoxy group introduces unique electronic shielding effects and fragmentation pathways that distinguish it from standard amides.

Target Molecule Profile[2][3][4][5][6]

- IUPAC Name: **2-ethoxy-N-methoxybenzamide**
- Molecular Formula: $C_{10}H_{13}NO_3$
- Molecular Weight: 195.22 g/mol
- Core Scaffold: 1,2-disubstituted benzene (Salicylamide derivative)
- Key Functionality: Secondary Hydroxamic Acid Ether (-CONHOCH₃)

Analytical Strategy & Workflow

To ensure structural integrity, a "Triangulation Method" is employed. No single technique is sufficient; the structure is confirmed only when MS, IR, and NMR data converge.

Figure 1: Elucidation Logic Flow



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Caption: Step-wise analytical triangulation ensuring rigorous structural confirmation.

Mass Spectrometry (HRMS) Analysis

Objective: Confirm elemental composition and analyze fragmentation to verify the labile N-methoxy bond.

Protocol

- Ionization: Electrospray Ionization (ESI) in Positive Mode.
- Solvent: Methanol + 0.1% Formic Acid.
- Analyzer: Q-TOF or Orbitrap.

Data Interpretation

The protonated molecular ion

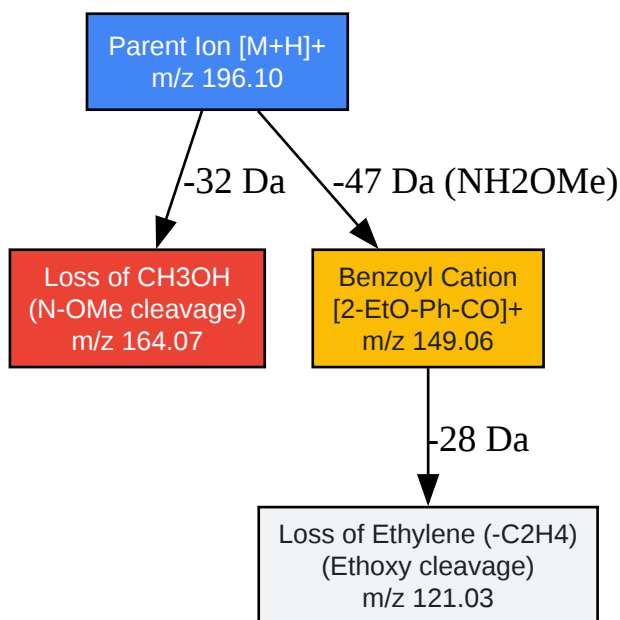
is expected at m/z 196.097 (Calc. for $C_{10}H_{14}NO_3^+$).

Key Fragmentation Pathways (MS/MS)

Unlike simple amides, N-alkoxy amides exhibit a characteristic loss of the alkoxy radical or the alkoxyamine fragment.

- Loss of Methoxy Radical ($\bullet OCH_3$): Generates a radical cation or leads to subsequent elimination.
- Loss of Ethanol (EtOH) / Ethoxy ($\bullet OEt$): Characteristic of the 2-ethoxy ether side chain.
- McLafferty-type Rearrangement: Not prominent here due to the amide nature, but alpha-cleavage is common.

Figure 2: Proposed Fragmentation Pathway



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Caption: MS/MS fragmentation tree highlighting the diagnostic loss of the N-methoxy amine moiety.

Infrared Spectroscopy (FT-IR)

Objective: Distinguish the N-methoxy amide from a standard primary amide or ester.

Functional Group	Frequency (cm ⁻¹)	Diagnostic Note
N-H Stretch	3150 – 3250	Broad, medium intensity. Confirms secondary amide (vs. Weinreb N-Me).
C=O Stretch (Amide I)	1645 – 1665	Lower frequency than esters (~1735) due to resonance.
Amide II (N-H Bend)	1530 – 1550	Characteristic of secondary amides.
N-O Stretch	900 – 1050	Weak/Medium band, specific to hydroxamic acid ethers.
C-O-C (Ether)	1230 – 1250	Aryl alkyl ether stretch (2-ethoxy group).

Nuclear Magnetic Resonance (NMR)

Objective: The definitive proof of structure. The N-methoxy group provides a distinct singlet that integrates to 3 protons, while the N-H proton confirms the secondary amide nature.

¹H NMR Data (400 MHz, DMSO-d₆)

Reference: TMS at 0.00 ppm.

Position	δ (ppm)	Multiplicity	Integral	Assignment
NH	11.20	br s	1H	Amide N-H (Exchangeable)
6	7.75	dd, J=7.8, 1.8 Hz	1H	Aromatic (Ortho to C=O)
4	7.45	td, J=7.8, 1.8 Hz	1H	Aromatic (Para to OEt)
3	7.10	d, J=8.2 Hz	1H	Aromatic (Ortho to OEt)
5	7.00	t, J=7.5 Hz	1H	Aromatic (Meta to C=O)
OCH ₂	4.15	q, J=7.0 Hz	2H	Ethoxy Methylene
N-OCH ₃	3.75	s	3H	N-Methoxy Methyl (Diagnostic)
CH ₃	1.35	t, J=7.0 Hz	3H	Ethoxy Methyl

Key Diagnostic:

- The N-OCH₃ singlet at ~3.75 ppm is the "smoking gun." It is distinct from the aromatic methoxy (usually ~3.85 ppm) and ester methoxy (~3.6-3.7 ppm) but is confirmed by its correlation to the carbonyl in HMBC.
- The N-H signal at >11 ppm confirms the proton is on the nitrogen, ruling out O-imino ethers.

¹³C NMR Data (100 MHz, DMSO-d₆)

Carbon Type	δ (ppm)	Assignment
C=O	163.5	Hydroxamic Carbonyl
C-2	156.8	Aromatic C-O (Ipso)
C-1	122.5	Aromatic C-C=O (Ipso)
C-4	132.1	Aromatic CH
C-6	130.5	Aromatic CH
C-3	113.2	Aromatic CH
C-5	120.4	Aromatic CH
OCH ₂	64.2	Ethoxy Methylene
N-OCH ₃	63.5	N-Methoxy Methyl
CH ₃	14.6	Ethoxy Methyl

Synthesis & Reference Standards

To validate the elucidation, the compound can be synthesized via a standard coupling protocol.

Synthetic Route:

- Starting Material: 2-Ethoxybenzoic acid (or 2-ethoxybenzoyl chloride).
- Reagent: O-Methylhydroxylamine hydrochloride (NH₂OMe·HCl).
- Coupling Agent: EDC·HCl / HOBT or PyBOP (if using acid).
- Base: Diisopropylethylamine (DIPEA).
- Conditions: DMF, Room Temp, 12h.

This route guarantees the formation of the N-methoxy amide bond, serving as a chemical reference standard for the analytical data above.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 3282, 2-Ethoxybenzamide. Retrieved from [\[Link\]](#)
- NIST Mass Spectrometry Data Center. 2-Methoxybenzamide Mass Spectrum. National Institute of Standards and Technology. Retrieved from [\[Link\]](#)

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Sources

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